Technical Comparison: 1H NMR Characterization of (2-Chloroethoxy)methanol (Hemiformal)

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Compound of Interest	
Compound Name:	*(2-Chloroethoxy)methanediol*
CAS No.:	*71501-28-5*
Cat. No.:	*B12660888*

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Executive Summary: The Equilibrium Challenge

The characterization of (2-Chloroethoxy)methanol (also known as 2-chloroethyl hemiformal; CAS 71501-28-5) presents a unique analytical challenge due to its inherent instability. Unlike stable organic molecules, this species exists in a dynamic equilibrium with its precursors—formaldehyde (methanediol) and 2-chloroethanol—and its condensation product, bis(2-chloroethyl)formal.

This guide provides a definitive protocol for distinguishing the hemiacetal proton (the methylene group within the

moiety) from interfering species. We establish that successful identification requires specific solvent conditions (DMSO-d6) to suppress proton exchange, allowing for the observation of characteristic coupling patterns that vanish in protic solvents like

.

Structural Dynamics & Signaling Pathways

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To interpret the NMR spectrum, one must first visualize the equilibrium species present in the sample. The hemiformal is a transient intermediate.

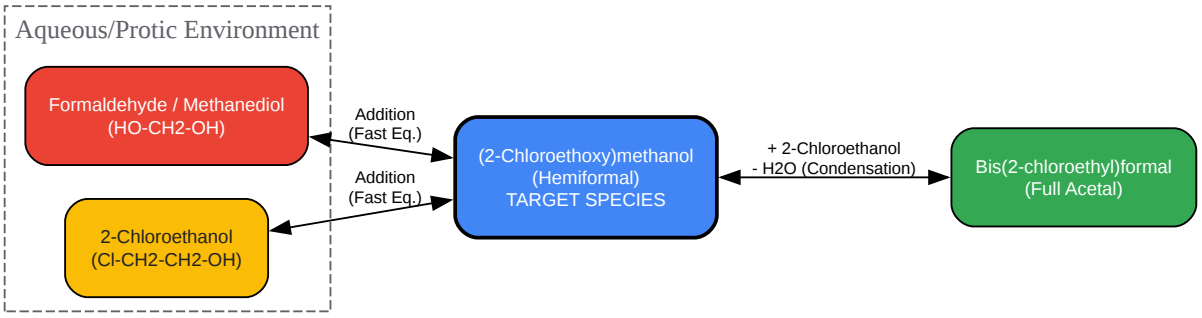

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Figure 1: The dynamic equilibrium of formaldehyde solvation.[1] The target hemiformal exists as a bridge between the hydrolyzed monomer and the stable acetal.

Comparative NMR Data: The Fingerprint

The term "hemiacetal proton" is often ambiguous. It structurally refers to the methylene protons (

) on the central carbon, but functionally, the hydroxyl proton (

) provides the definitive proof of the hemiacetal state.

Structure Key:

Table 1: Chemical Shift Comparison (DMSO-d6, 298 K)

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Feature	Species	Chemical Shift (, ppm)	Multiplicity	Key Diagnostic
Hemiacetal	(2-Chloroethoxy)methanol	4.65 – 4.75	Doublet (Hz)	Couples to OH in dry DMSO
Methanediol	Methanediol (Hydrated HCHO)	4.83 (D2O) / 4.61 (DMSO)	Singlet	No alkyl coupling; sharp singlet
Acetal	Bis(2-chloroethyl)formal	4.75 – 4.80	Singlet	No OH coupling; stable in
Ether	2-Chloroethanol backbone	3.60 – 3.80	Triplet	Upfield; distinct from acetal region
Hemiacetal	(2-Chloroethoxy)methanol	6.10 – 6.40	Triplet	Disappears in

Critical Analysis of Alternatives

- Vs. Methanediol: Methanediol is the primary impurity. Its methylene signal is often a sharp singlet. The Hemiformal methylene will appear slightly upfield or downfield depending on concentration, but crucially, it splits into a doublet if the OH proton is exchange-suppressed.
- Vs. Full Acetal: The full acetal ( ) lacks the hydroxyl group. Its central methylene is always a singlet, regardless of solvent dryness.

Experimental Protocol: The "DMSO-d6 Capture"

To reliably assign the chemical shift of the **(2-chloroethoxy)methanediol** hemiacetal proton, you must prevent the rapid proton exchange that occurs in water or methanol.

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Step-by-Step Methodology

- Sample Preparation (Anhydrous):
  - Obtain high-purity DMSO-d6 (99.9 atom% D) stored over molecular sieves. Note: Even trace water will catalyze proton exchange, collapsing the diagnostic multiplets.
  - Dissolve the reaction mixture (containing formaldehyde and 2-chloroethanol) immediately into the DMSO-d6.
  - Concentration: Aim for ~10-20 mg/mL. Higher concentrations favor oligomerization (poly-hemiformals).
- Acquisition Parameters:
  - Pulse Sequence: Standard zg30 or equivalent.
  - Scans: 16–32 scans are usually sufficient.
  - Temperature: Run at 298 K (25°C).
  - Advanced: If peaks are broad, lower the temperature to 273 K (0°C) to further slow the exchange rate and sharpen the OH coupling.
- Data Interpretation (The Decision Matrix):

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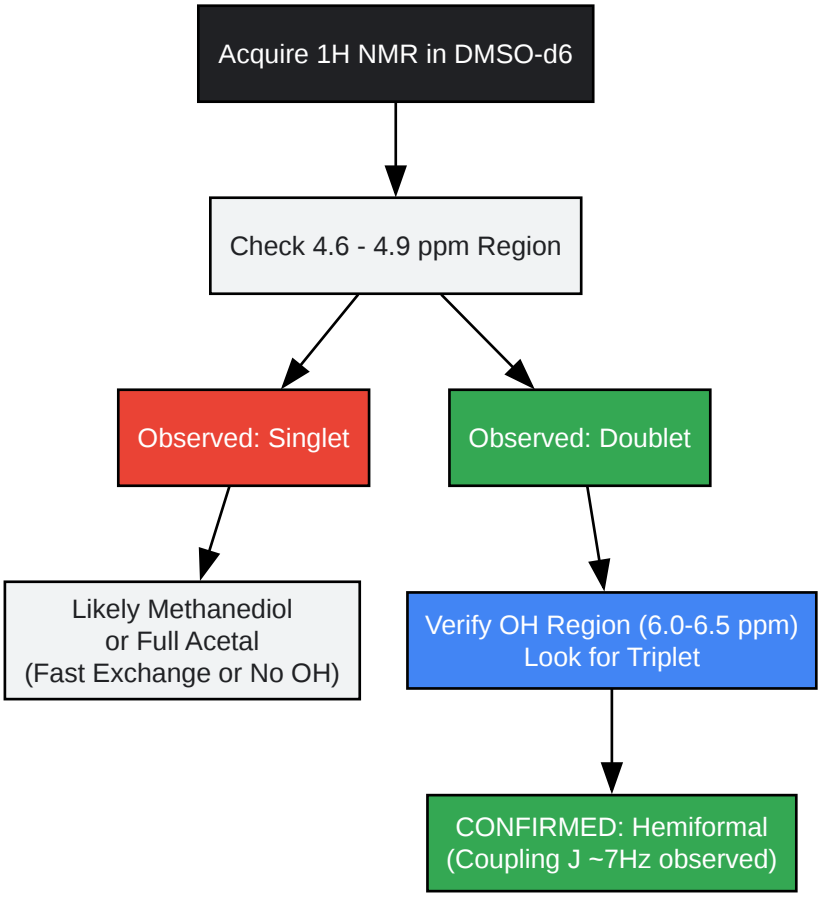

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Figure 2: Analytical workflow for distinguishing hemiformals from hydrolytic impurities.

Technical Deep Dive: The "Hemiacetal Proton"

When literature refers to the "hemiacetal proton" in this specific molecule, it refers to the methylene protons (

).

Why this signal matters:

In drug development (e.g., linker chemistry) or polymer synthesis (polysulfides), the hemiformal is often a "hidden" intermediate.

- In

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or

: The signal appears as a singlet at ~4.7 ppm. It is indistinguishable from methanediol or oligomers by multiplicity alone.

- In DMSO-d6: The signal becomes a doublet. This is due to vicinal coupling (

) with the hydroxyl proton.

  - signal:

    4.68 ppm (Doublet,

    Hz).

  - signal:

    6.25 ppm (Triplet,

    Hz).

Conclusion: If your spectrum shows a singlet at 4.7 ppm in dry DMSO, you have likely formed the full acetal (bis-formal) or your solvent is wet. If you see a doublet, you have successfully trapped the (2-chloroethoxy)methanol species.

References

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